

Proper Disposal Procedures for BI2536-PEG2-Halo

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Compound of Interest

Compound Name: BI2536-PEG2-Halo

Cat. No.: B15584653

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The proper handling and disposal of **BI2536-PEG2-Halo**, a PROTAC (Proteolysis Targeting Chimera) composed of the PLK1 inhibitor BI2536, a PEG linker, and a HaloTag, are critical for maintaining laboratory safety and environmental protection. The disposal protocol is primarily dictated by the most hazardous component, BI2536, which is classified as harmful if swallowed. Therefore, the entire conjugate molecule and any materials contaminated with it must be treated as hazardous chemical waste.

Key Safety and Handling Information

BI2536 is categorized with hazards that demand careful handling during both use and disposal. [1][2] It is essential to work in a well-ventilated area and utilize appropriate personal protective equipment (PPE), including gloves, lab coats, and safety glasses.

Storage:

- Solid Form: Store lyophilized powder at -20°C, desiccated. In this state, the chemical is stable for up to 24 months.[3]
- In Solution: Once dissolved (e.g., in DMSO or Ethanol), store at -20°C and use within three months to maintain potency.[3] For longer-term storage in solution, -80°C is recommended for up to one year.[1] Aliquoting the solution is advised to prevent multiple freeze-thaw cycles.[3]

Quantitative Data for BI2536

The following table summarizes key quantitative data for the BI2536 component of the molecule.

Property	Value	Source(s)
Molecular Weight	~521.7 g/mol	[2] [4] [5]
Purity	≥98%	[5]
GHS Hazard Code	H302: Harmful if swallowed	[2]
Solubility	Soluble in DMSO and Ethanol; Insoluble in water	[3] [5]
IC ₅₀ (PLK1)	0.83 nM (cell-free assay)	[3] [4] [6]

Disposal Protocol

The primary directive for the disposal of BI2536 is to act in accordance with all local, regional, national, and international regulations.[\[1\]](#) There are no specific protocols for the chemical neutralization of BI2536; therefore, it must be disposed of as hazardous chemical waste through an authorized service.[\[1\]](#)

Step 1: Waste Segregation

Immediately segregate all waste materials contaminated with **BI2536-PEG2-Halo** at the point of generation.

- **Liquid Waste:** Collect all solutions containing the compound.
- **Solid Waste:** Collect all contaminated consumables, such as pipette tips, gloves, tubes, and glassware.
- **Unused Product:** Keep any unused or expired pure compound in its original container.

Step 2: Containerization

- Use separate, designated, and properly sealed waste containers for liquid and solid waste to prevent leaks or spills.[\[1\]](#)

- Ensure containers are made of a material compatible with the solvents used (e.g., if dissolved in DMSO, use a compatible container).
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's safety office.^[7]

Step 3: Labeling

- Clearly label all waste containers. The label should include:
 - The words "Hazardous Waste."
 - The full chemical name: "**BI2536-PEG2-Halo** Waste."
 - Appropriate hazard symbols (e.g., GHS pictogram for "Harmful").^[1]
 - The date the container was started.
 - The lab and researcher's name.

Step 4: Storage Before Disposal

- Store sealed waste containers in a designated, secure, and well-ventilated area.
- Use secondary containment to prevent the spread of material in case of a leak.
- Keep the containers tightly closed.^[1]

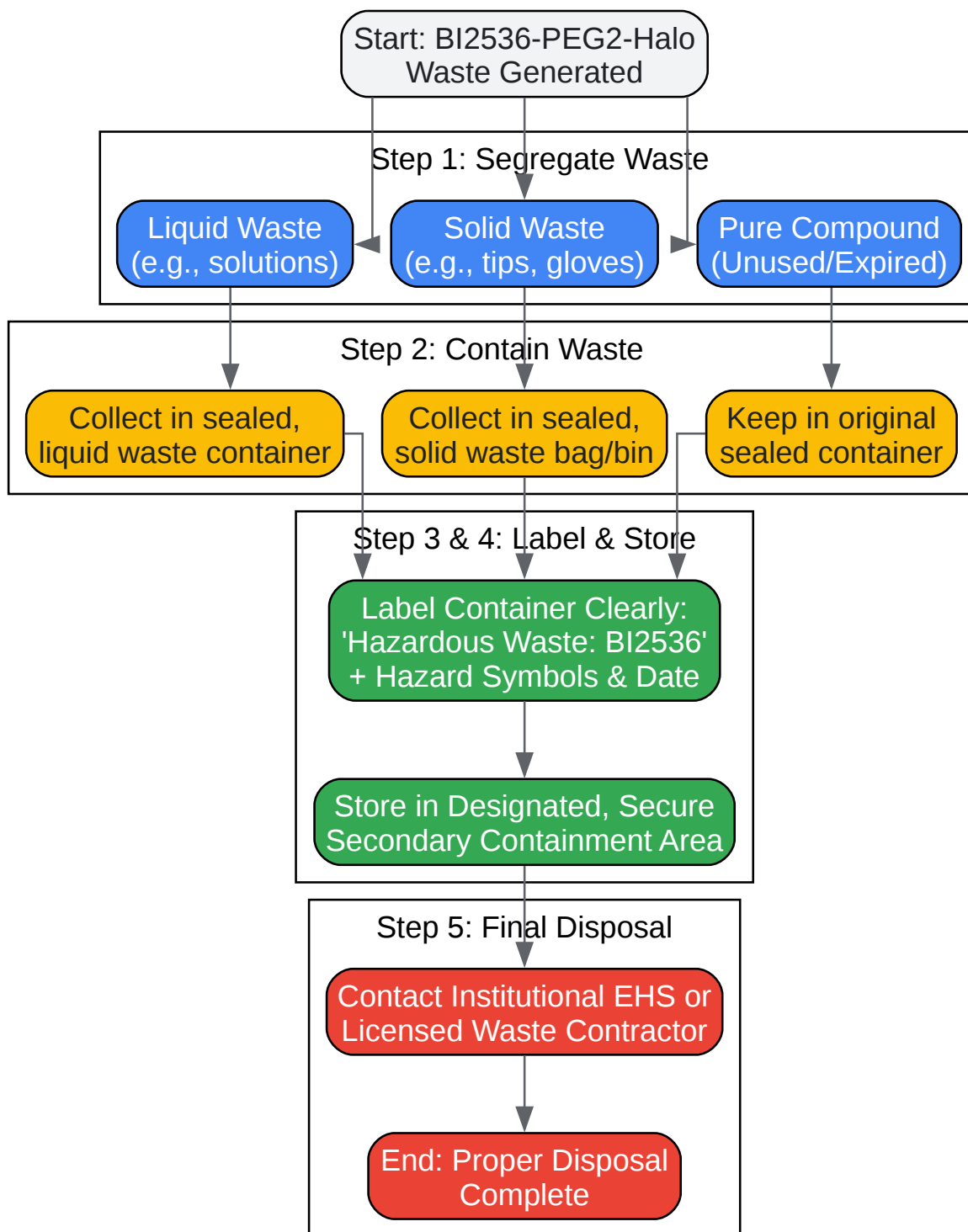
Step 5: Final Disposal

- Arrange for the collection of the chemical waste through your institution's Environmental Health & Safety (EHS) department or an authorized chemical waste management service.^[1]
- Never dispose of **BI2536-PEG2-Halo** or its containers in regular trash or by pouring it down the drain.^{[7][8]}

Disposal of Associated Materials

- HaloLink™ Resin: The resin used to capture the HaloTag portion of the molecule should be treated as solid hazardous chemical waste and disposed of following the same protocol.
- Biological Materials: Any cell cultures, lysates, or other biological materials containing **BI2536-PEG2-Halo** should be treated as both biohazardous and chemical waste. Consult your institution's biosafety and chemical safety officers for specific procedures, which may involve an initial decontamination step followed by chemical waste disposal.

Disposal Workflow



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Caption: Workflow for the safe disposal of **BI2536-PEG2-Halo** waste.

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